

Application Notes and Protocols: Tracing Magma Evolution with Olivine Geochemistry

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Compound of Interest

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These application notes provide a comprehensive overview and detailed protocols for utilizing **olivine** geochemistry to unravel the complexities of magma evolution. **Olivine**, a primary silicate mineral in mafic and ultramafic rocks, serves as a robust tracer of magmatic processes, from mantle melting to crustal storage and eruption. Its chemical composition, particularly its major and trace element content, provides a high-fidelity record of the changing physical and chemical conditions within a magmatic system.

Core Principles: Olivine as a Magmatic Recorder

Olivine's utility in petrology and geochemistry stems from several key properties:

- Early Crystallization: As one of the first minerals to crystallize from mafic melts, **olivine** captures the composition of primitive, mantle-derived magmas.^{[1][2]}
- Compositional Sensitivity: The partitioning of major elements (e.g., Mg, Fe) and trace elements (e.g., Ni, Mn, Ca, Cr, V, Sc) between **olivine** and the surrounding melt is sensitive to changes in temperature, pressure, oxygen fugacity, and melt composition.^{[3][4][5]} This allows for the reconstruction of the conditions of magma formation and evolution.
- Zoning as a Temporal Record: Chemical zoning within **olivine** crystals, where the composition varies from core to rim, records the history of magma mixing, crustal assimilation, and fractional crystallization.^{[6][7][8]}

- Diffusion Chronometry: The predictable rates of elemental diffusion within **olivine** crystals can be used to determine the timescales of magmatic processes, a technique known as diffusion chronometry.[9][10][11][12] This can provide crucial information on the duration of magma storage and the run-up to volcanic eruptions.

Applications in Magma Evolution Studies

The geochemical analysis of **olivine** can be applied to address a wide range of questions in magmatic petrology:

- Identifying Mantle Source Characteristics: The trace element composition of primitive **olivine** can help distinguish between different mantle source lithologies, such as peridotite and pyroxenite.[13][14] For instance, variations in Mn/Fe, Ni/(Mg/Fe), and other trace element ratios in **olivine** can point to the nature of the mantle source.[13][14]
- Tracing Fractional Crystallization: The systematic removal of **olivine** and other minerals during magma cooling leads to predictable changes in the composition of the residual melt. By analyzing the composition of **olivine** at different stratigraphic levels within a magmatic body, the extent of fractional crystallization can be quantified.
- Detecting Magma Mixing and Recharge: The introduction of new, more primitive magma into a differentiating magma chamber can be identified by reverse zoning in **olivine** phenocrysts (i.e., Mg-rich rims overgrowing Fe-rich cores).
- Constraining Magma Storage Conditions: The partitioning of elements between **olivine** and coexisting melt inclusions or spinel can be used to estimate the temperature and pressure of magma storage in the crust.[6]
- Determining Timescales of Magmatic Processes: Diffusion chronometry models based on elemental profiles in **olivine** can provide estimates for the duration of magma residence in a chamber, the timing of magma mixing events, and the ascent rates of magmas.[10][11][12][15]

Quantitative Data Summary

The following tables summarize key quantitative data related to **olivine** geochemistry, providing a basis for comparison and interpretation.

Table 1: Representative **Olivine** Compositions in Different Geochemical Settings

Parameter	Mantle Xenoliths (Residual)	Mid-Ocean Ridge Basalts (MORB)	Ocean Island Basalts (OIB)
Forsterite (Fo) Content (mol%)	87 - 96[2]	88 - 92	80 - 91
Ni (ppm)	2610 - 3336[2]	1500 - 3000	1000 - 2500
Mn (ppm)	554 - 1483[2]	1000 - 2000	1200 - 2500
Ca (ppm)	< 732[2]	1000 - 2000	1500 - 3000
Cr (ppm)	< 300[2]	500 - 1500	200 - 1000
V (ppm)	< 10[2]	5 - 20	10 - 50
Sc (ppm)	< 10[2]	5 - 15	10 - 30

Table 2: **Olivine**-Melt Partition Coefficients (D) for Selected Trace Elements in Basaltic Systems

Element	Partition Coefficient (D) Range	Notes
Li	0.1 - 0.4	Can be higher in some lunar basalts. [16] [17]
V	0.003 - 0.74	Significantly higher in lunar basalts due to lower oxygen fugacity. [16] [17]
Cr	0.11 - 0.62	Lower in lunar basalts compared to terrestrial settings. [16] [17]
Co	~5 - 10 [4] [5]	Compatible element in olivine.
Ni	~5 - 10 [4] [5]	Highly compatible element in olivine.
Y	0.01 - 0.05	Incompatible element.
Zr	< 0.01	Highly incompatible element.
Nb	< 0.01	Highly incompatible element.
Rare Earth Elements (REE)	< 0.01	Highly incompatible elements. [4] [5]

Note: Partition coefficients are sensitive to temperature, pressure, and melt composition. The values presented are general ranges for basaltic systems.

Experimental Protocols

Sample Preparation for Geochemical Analysis

A meticulous sample preparation process is critical for obtaining high-quality geochemical data from **olivine** crystals.

Protocol 1: Preparation of **Olivine** Grain Mounts for Microanalysis

- Mineral Separation:

- Crush the whole-rock sample using a jaw crusher and/or a disc mill.
- Sieve the crushed material to isolate the desired grain size fraction (e.g., 250-500 μm).
- Use a Frantz magnetic separator to separate magnetic minerals (e.g., magnetite, ilmenite).
- Use heavy liquids (e.g., sodium polytungstate or lithium metatungstate) to separate **olivine** based on its density.
- Hand-pick individual **olivine** grains under a binocular microscope to ensure purity.
- Mounting and Sectioning (for Diffusion Chronometry):
 - For diffusion chronometry studies, it is crucial to section the **olivine** crystals through their cores.[\[9\]](#)
 - Orient individual crystals on double-sided tape and embed them in epoxy resin within a mounting ring.[\[9\]](#)
 - After the epoxy has cured, grind the mount to expose the crystal cores. This can be guided by the crystal morphology.[\[9\]](#)
- Polishing:
 - Grind the epoxy mount using a series of progressively finer abrasive papers (e.g., 240, 400, 600, 800, 1200 grit).
 - Polish the mount using diamond suspensions of decreasing grain size (e.g., 6 μm , 3 μm , 1 μm) on a polishing cloth.
 - Perform a final polish using a colloidal silica suspension (e.g., 0.05 μm) to achieve a mirror-like, scratch-free surface.
- Cleaning and Coating:
 - Thoroughly clean the polished mount in an ultrasonic bath with deionized water and ethanol to remove any polishing residue.

- Coat the mount with a thin layer of carbon to ensure electrical conductivity for electron microprobe analysis.

Analytical Techniques

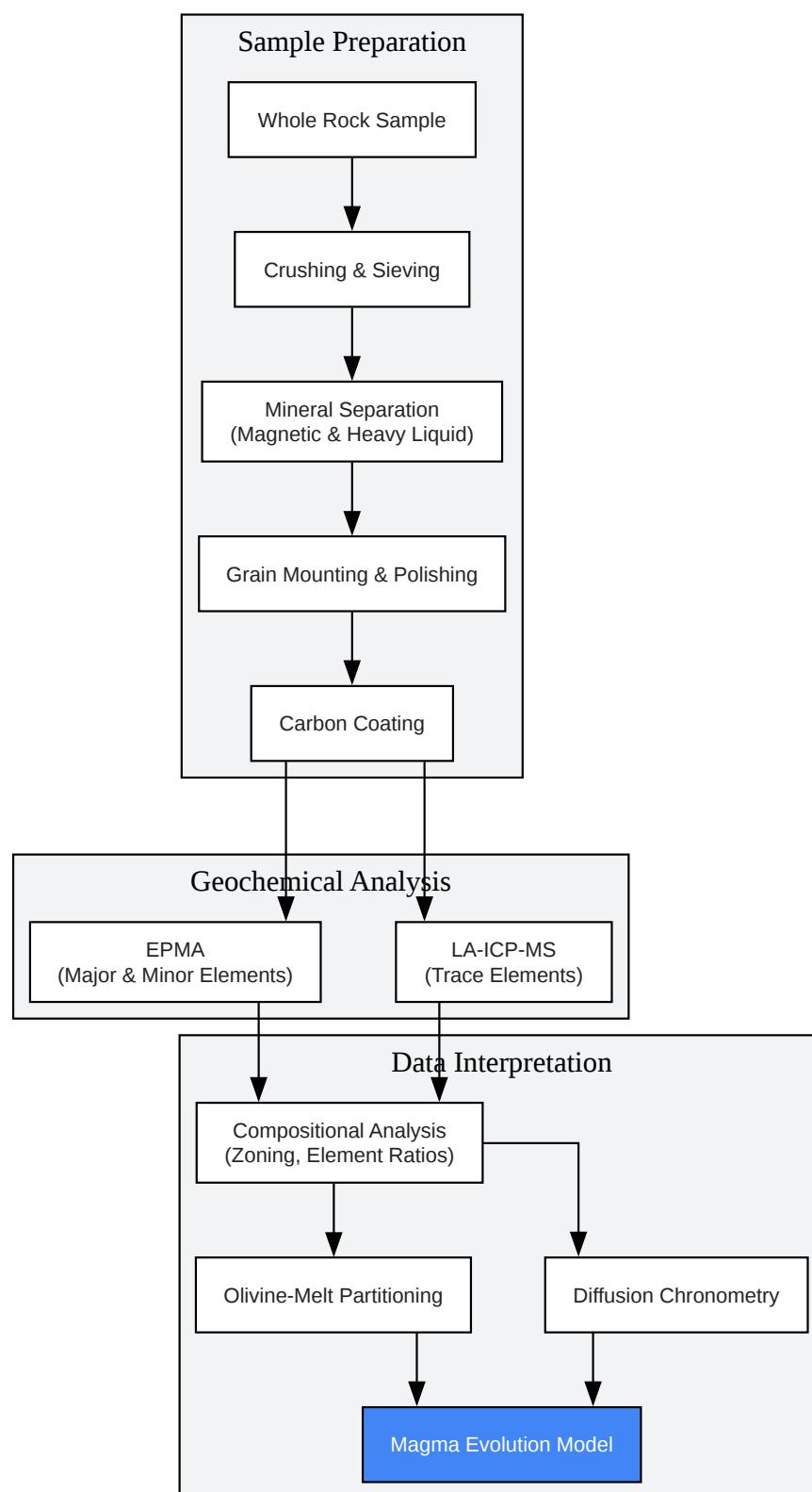
Protocol 2: Major and Minor Element Analysis by Electron Probe Microanalyzer (EPMA)

- Instrument Calibration:
 - Calibrate the EPMA using well-characterized mineral standards (e.g., forsterite for Mg and Si, fayalite for Fe, and other standards for Mn, Ca, Ni, etc.).
- Analytical Conditions:
 - Set the accelerating voltage to 15-20 kV and the beam current to 10-20 nA.
 - Use a focused electron beam for point analyses or a slightly defocused beam to minimize sample damage.
 - Acquire X-ray counts for each element for a predetermined time (e.g., 20-40 seconds on peak and background).
- Data Acquisition:
 - Perform point analyses on the cores and rims of **olivine** grains to assess compositional zoning.
 - For detailed zoning profiles, conduct line scans across individual crystals.
- Data Processing:
 - Apply matrix corrections (e.g., ZAF or $\varphi(pz)$) to convert raw X-ray intensities into elemental weight percentages.
 - Calculate mineral formulas and end-member components (e.g., forsterite, fayalite).

Protocol 3: Trace Element Analysis by Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS)

- Instrument Tuning and Calibration:
 - Tune the ICP-MS to optimize sensitivity and minimize oxide formation and doubly charged ions.
 - Use a certified glass reference material (e.g., NIST SRM 610/612) for external calibration.
 - Use an internal standard element, typically a major element of known concentration from EPMA analysis (e.g., Si or Mg), to correct for variations in ablation yield.
- Analytical Conditions:
 - Select a laser spot size appropriate for the size of the **olivine** crystals and the desired spatial resolution (e.g., 20-50 μm).
 - Set the laser fluence and repetition rate to achieve efficient ablation with minimal elemental fractionation.
 - Use an inert gas (e.g., He or Ar) to transport the ablated aerosol to the ICP-MS.
- Data Acquisition:
 - Acquire data for a suite of trace elements of interest.
 - Perform spot analyses or line scans across **olivine** grains.
- Data Processing:
 - Process the time-resolved signal to select the stable portion of the ablation signal and subtract the background.
 - Calculate trace element concentrations using the external calibration standard and the internal standard correction.

Visualizations

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Caption: Experimental workflow for **olivine** geochemical analysis.



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Caption: Key processes in magma evolution traced by **olivine**.

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